

A Comparative Guide to the Synthesis of Ethyl 2-chlorooxazole-4-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-chlorooxazole-4-carboxylate

Cat. No.: B1223382

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For researchers, scientists, and professionals in drug development, the efficient and reliable synthesis of key chemical intermediates is paramount. **Ethyl 2-chlorooxazole-4-carboxylate** is a valuable building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals. This guide provides a comparative analysis of validated synthesis methods for this compound, presenting key performance indicators and detailed experimental protocols to aid in the selection of the most suitable method for your research needs.

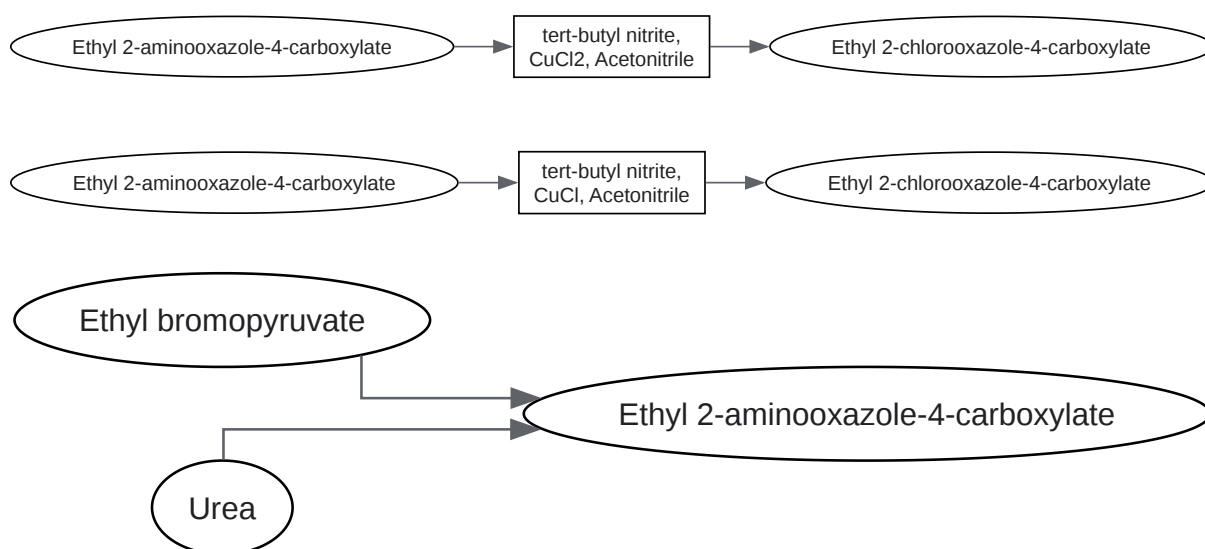
Method 1: Sandmeyer-Type Synthesis from Ethyl 2-aminooxazole-4-carboxylate

The most prominently documented route to **Ethyl 2-chlorooxazole-4-carboxylate** involves a Sandmeyer-type reaction, starting from the readily available Ethyl 2-aminooxazole-4-carboxylate. This method is characterized by its relatively high yields and straightforward procedure. Two common variations of this method exist, primarily differing in the copper catalyst used.

Method 1a: Utilization of Copper(II) Chloride

This variation employs copper(II) chloride as the catalyst in conjunction with tert-butyl nitrite.

Reaction Scheme:



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